

"Methyl (E)-m-nitrocinnamate molecular weight and formula"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl (E)-m-nitrocinnamate

Cat. No.: B168584

[Get Quote](#)

In-Depth Technical Guide: Methyl (E)-m-nitrocinnamate

This guide provides an overview of the fundamental physicochemical properties of **Methyl (E)-m-nitrocinnamate**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

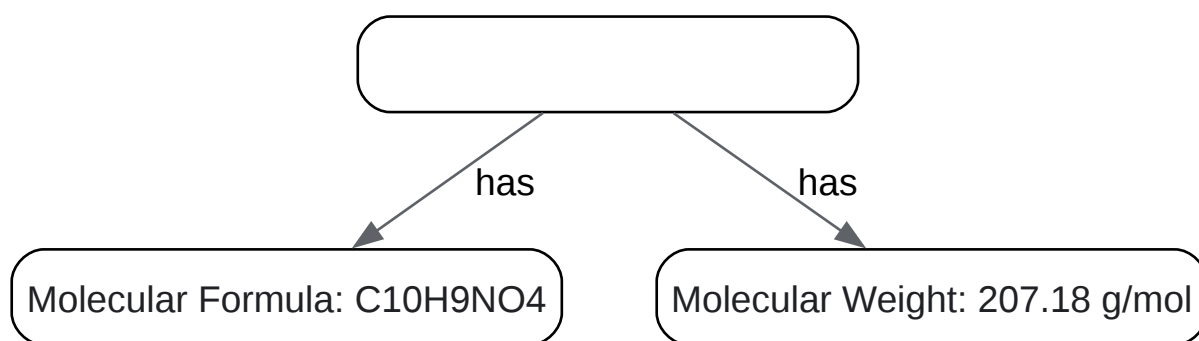
Physicochemical Data

The molecular formula and molecular weight are critical parameters for any experimental work, including reaction stoichiometry, and analytical characterization. The table below summarizes these key quantitative data for **Methyl (E)-m-nitrocinnamate**.

Parameter	Value	Reference
Molecular Formula	C10H9NO4	[1][2]
Molecular Weight	207.18 g/mol	[1][2][3]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental chemical identifiers.



[Click to download full resolution via product page](#)

Fig. 1: Core chemical properties.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy Methyl (E)-m-nitrocinnamate | 1664-59-1 [smolecule.com]
- 2. Buy Methyl (E)-m-nitrocinnamate | 659-04-1 [smolecule.com]
- 3. methyl (E)-m-nitrocinnamate | 659-04-1 [chemicalbook.com]
- To cite this document: BenchChem. ["Methyl (E)-m-nitrocinnamate molecular weight and formula"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b168584#methyl-e-m-nitrocinnamate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b168584#methyl-e-m-nitrocinnamate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com